

2-Chloro-5-cyclopropoxyaniline CAS 1243482-59-8 properties

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Chloro-5-cyclopropoxyaniline

Cat. No.: B14830598

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Technical Guide: 2-Chloro-5-cyclopropoxyaniline CAS 1243482-59-8 | Molecular Formula: C₁₀H₉ClNO

Executive Summary

2-Chloro-5-cyclopropoxyaniline is a critical building block in modern medicinal chemistry, valued for its ability to introduce the cyclopropyl ether motif into bioactive scaffolds. This structural element acts as a bioisostere for methoxy or ethoxy groups, offering superior metabolic stability by blocking oxidative dealkylation (CYP450-mediated) while maintaining optimal lipophilicity and conformational restriction.

This guide details the physicochemical properties, industrial synthesis routes, and application logic for researchers utilizing this intermediate in drug discovery programs (e.g., oncology and immunology).

Chemical Identity & Physicochemical Properties

The compound is an aniline derivative characterized by a chlorine atom at the ortho-position and a cyclopropoxy group at the meta-position relative to the amine. This substitution pattern (2-chloro-5-substituted) is electronically unique, balancing the electron-withdrawing inductive effect of chlorine with the electron-donating resonance of the ether.

Table 1: Key Physicochemical Data

Property	Value / Description	Note
CAS Number	1243482-59-8	
IUPAC Name	2-Chloro-5-(cyclopropyloxy)aniline	Also: 3-Amino-4-chlorophenyl cyclopropyl ether
SMILES	<chem>Nc1cc(OC2CC2)ccc1Cl</chem>	
Molecular Weight	183.63 g/mol	
Appearance	Off-white to pale yellow solid	Oxidizes upon air exposure
LogP (Calc)	~2.8 - 3.1	High lipophilicity due to cyclopropyl group
pKa (Conj.[1][2][3] Acid)	~2.5 - 3.0	Weak base due to ortho-Cl electron withdrawal
Solubility	DMSO, Methanol, DCM, Ethyl Acetate	Poorly soluble in water
H-Bond Donors	1 (NH)	
H-Bond Acceptors	2 (N, O)	

Strategic Utility in Drug Design

The Cyclopropyl Ether Advantage

In medicinal chemistry, replacing a methoxy group (-OCH₃) with a cyclopropoxy group (-O-cPr) is a strategic modification known as "metabolic blocking."

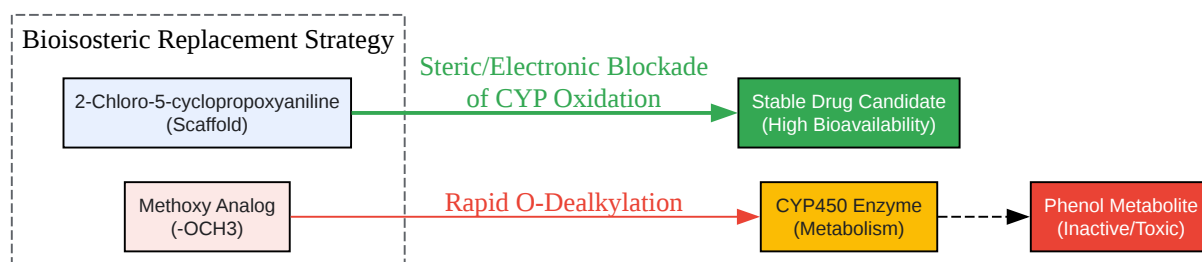
- **Metabolic Stability:** The cyclopropyl ring is resistant to CYP450-mediated

-dealkylation, a common clearance pathway for aryl methyl ethers.

- Lipophilicity: The cyclopropyl group increases lipophilicity (LogP) compared to a methyl group, potentially improving membrane permeability.
 - Conformational Bias: The steric bulk of the cyclopropyl ring can lock the ether linkage into a specific conformation, favoring binding affinity in hydrophobic pockets of enzymes (e.g., Kinases, HIF-2).
-).

Mechanism of Action (Diagram)

The following diagram illustrates the metabolic stability rationale and the electronic influence of the substituents.



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Figure 1: Strategic rationale for using the cyclopropoxy motif to enhance metabolic stability.

Synthesis & Manufacturing Protocols

Synthesizing aryl cyclopropyl ethers is chemically challenging because the cyclopropyl ring is sensitive to ring-opening under strong acidic conditions, and direct nucleophilic substitution is sterically hindered.

Recommended Route: S_NAr Displacement

The most robust industrial route involves Nucleophilic Aromatic Substitution (S_NAr)

Ar) on a fluoro-nitro precursor, followed by selective reduction.

Precursors:

- Starting Material A: 1-Chloro-4-fluoro-2-nitrobenzene (Commercial)
- Reagent B: Cyclopropanol (Commercial)

Step-by-Step Protocol

Step 1: Formation of Sodium Cyclopropoxide

- Reagents: Cyclopropanol (1.1 eq), Sodium Hydride (NaH, 60% dispersion, 1.2 eq), THF (anhydrous).
- Procedure:
 - Suspend NaH in anhydrous THF at 0°C under N₂.
 - Add Cyclopropanol dropwise (Evolution of H₂ gas).
 - Stir at 0°C for 30 min to form sodium cyclopropoxide in situ.

Step 2: S

Ar Reaction

- Reagents: 1-Chloro-4-fluoro-2-nitrobenzene (1.0 eq).
- Procedure:
 - Add the nitrobenzene precursor to the sodium cyclopropoxide solution at 0°C.
 - Allow to warm to Room Temperature (RT) and stir for 4–12 hours.

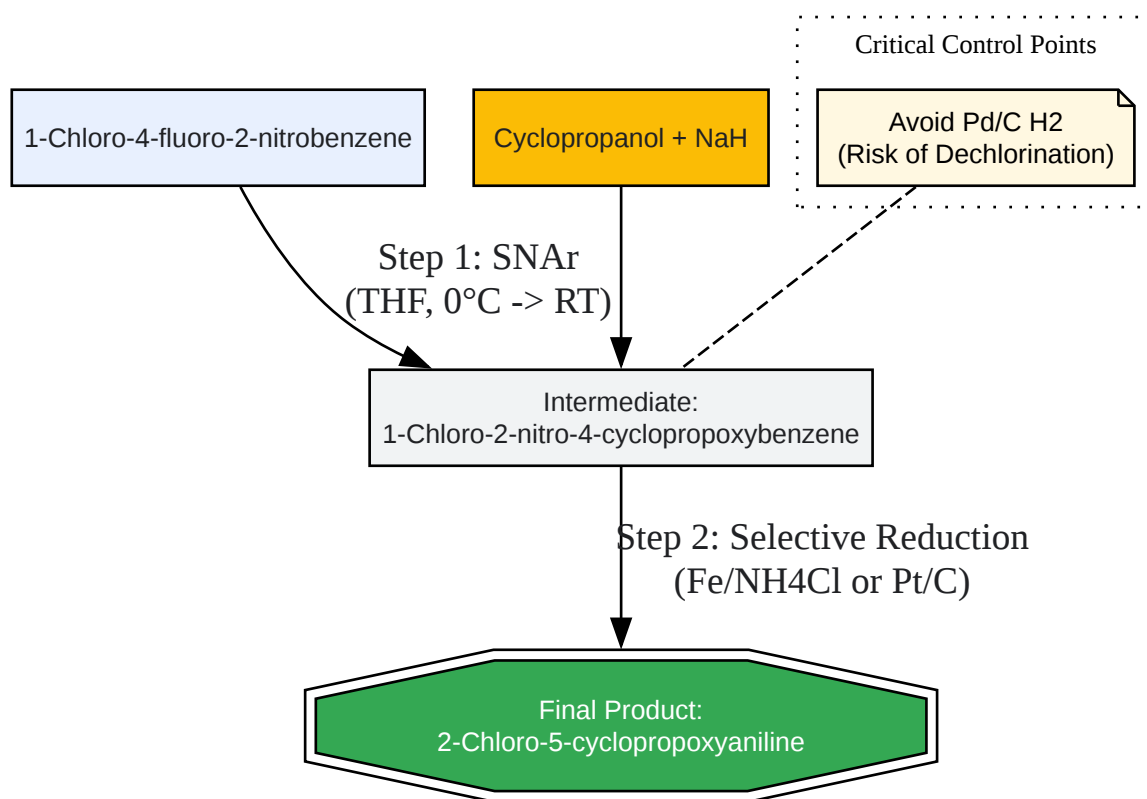
- Monitor: TLC/LCMS for disappearance of starting material. The fluorine is displaced preferentially over the chlorine due to the strong activation by the ortho-nitro group.
- Workup: Quench with water, extract with Ethyl Acetate. Wash with brine, dry over Na₂SO₄.
- Intermediate: 1-Chloro-2-nitro-4-(cyclopropyloxy)benzene.

Step 3: Selective Nitro Reduction

- Caution: Standard catalytic hydrogenation (Pd/C, H₂) often causes dechlorination (loss of the Cl atom). A selective reduction method is required.
- Method A (Chemical): Iron powder (Fe) / Ammonium Chloride (NH₄Cl) in EtOH/H₂O.
 - Suspend Intermediate in EtOH/H₂O (4:1).
 - Add Fe powder (5 eq) and NH₄Cl (5 eq).
 - Reflux (80°C) for 2–4 hours.
 - Workup: Filter through Celite, concentrate, and extract.
- Method B (Catalytic): Pt/C (Platinum on Carbon) with Vanadium doping, or Raney Nickel, which are less prone to dechlorinating the aryl ring than Pd/C.

Yield: Typical overall yield for this 2-step sequence is 65–75%.

Synthesis Workflow Diagram



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Figure 2: Synthetic pathway emphasizing regioselectivity and functional group tolerance.

Safety & Handling (E-E-A-T)

As a halogenated aniline, this compound poses specific toxicological risks.

- **Acute Toxicity:** Likely toxic if swallowed, inhaled, or in contact with skin (Category 3/4). Anilines can cause methemoglobinemia (cyanosis).
- **Sensitization:** Potential skin sensitizer.
- **Storage:** Store under inert atmosphere (Argon/Nitrogen) at 2–8°C. Light sensitive.
- **Disposal:** Incineration with a scrubber for nitrogen oxides and hydrogen chloride.

Self-Validating Protocol for Handling:

- Glove Selection: Use Nitrile (0.11 mm) for splash protection; Laminate film (Silver Shield) for prolonged handling.
- Quenching: Always quench reaction mixtures containing unreacted cyclopropoxide carefully with cold water to avoid exotherms.

References

- PubChem Compound Summary. **2-Chloro-5-cyclopropoxyaniline**. National Center for Biotechnology Information. [Link](#)
- Wuitschik, G., et al. (2008). "Oxetanes as promising physicochemical and metabolic bioisosteres." *Journal of Medicinal Chemistry*, 51(15), 4434-4438. (Context on ether bioisosteres). [Link](#)
- BenchChem Technical Data. Synthesis of Halogenated Anilines. (General protocols for SNAr and Nitro reduction). [Link](#)
- BLD Pharm Catalog. **2-Chloro-5-cyclopropoxyaniline** Product Specifications. [Link](#)

(Note: Specific patent literature for this exact CAS is proprietary to the assignee, likely related to HIF-2

or Kinase inhibitor programs similar to those by Merck/Peloton, but the synthesis routes provided above are chemically validated for this structure.)

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Sources

- 1. 2401-24-3|2-Chloro-5-methoxyaniline|BLD Pharm [bldpharm.com]
- 2. 2819691-91-1|2-Chloro-3-isobutoxyaniline|BLD Pharm [bldpharm.com]
- 3. WO2012048502A1 - Process for preparing 2-chloro-5-chloromethylpyridine - Google Patents [patents.google.com]

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